

Fungal Sources of 19,20-Epoxyctochalasin D: A Technical Guide

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Compound of Interest

Compound Name: **19,20-Epoxyctochalasin D**

Cat. No.: **B12410618**

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals, detailing the fungal origins of the bioactive compound **19,20-Epoxyctochalasin D**. The document outlines the primary fungal producers, presents quantitative data on its isolation, provides detailed experimental protocols, and visualizes key processes.

Fungal Producers and Quantitative Data

Several fungal species, primarily within the Xylariaceae family, are known producers of **19,20-Epoxyctochalasin D** and its analogs. These endophytic and wood-inhabiting fungi represent a rich source for the discovery of novel cytochalasans. The following table summarizes the known fungal sources and available quantitative data for **19,20-Epoxyctochalasin D** and related epoxycytochalasans.

Fungal Species	Compound	Yield/Concentration	Reference
Xylaria cf. curta	19,20-Epoxyctochalasin D	Not specified	[1][2]
Nemania diffusa	19,20-Epoxyctochalasin C and D related compounds	Not specified	[3]
Rosellinia sanctae-cruciana	19,20-Epoxyctochalasin D	Not specified	[4]
Xylaria hypoxylon	19,20-Epoxyctochalasin D	Not specified	[5]
Xylaria sp. sof11	19,20-Epoxyctochalasin Q	Biomass yield of 18.97 g/L in a 10-L fermenter	[6]
Xylaria karyophthora	19,20-epoxidated cytochalasins	Not specified	[7][8]
Xylaria obovata	19,20-Epoxyctochalasin Q	Not specified	[9]
Phomopsis sp. xz-18	Pentacyclic cytochalasins (related structures)	14 mg of compound 2 from scaled-up culture	[10]
Nemania sp. UM10M	19,20-Epoxyctochalasins C and D	Not specified	[5]

Experimental Protocols

The isolation and characterization of **19,20-Epoxyctochalasin D** from fungal sources involve a multi-step process encompassing fungal cultivation, extraction, and purification. The following protocols are synthesized from various cited research articles.

Fungal Cultivation

1. Solid-State Fermentation (Rice Medium):

- Organism: *Xylaria cf. curta*[\[1\]](#)[\[2\]](#), *Xylaria karyophthora*[\[7\]](#)[\[8\]](#)
- Medium: Rice medium.
- Procedure: The endophytic fungus is cultivated on a solid rice medium. The specifics of media preparation and inoculation would follow standard mycological techniques.
- Incubation: The culture is incubated under appropriate temperature and humidity conditions to allow for fungal growth and secondary metabolite production.

2. Liquid-State Fermentation (Potato Dextrose Broth):

- Organism: *Rosellinia sanctae-cruciana*[\[4\]](#)
- Medium: Potato Dextrose Broth (PDB).
- Procedure: The fungal strain is subcultured on Potato Dextrose Agar (PDA) and then inoculated into PDB for submerged fermentation.[\[4\]](#)
- Incubation: The liquid culture is incubated, typically with shaking, to ensure aeration and homogenous growth.

3. Agar Plate Cultivation:

- Organism: *Nemania diffusa*[\[3\]](#)
- Medium: Malt extract agar medium.
- Procedure: The fungus is grown on the surface of malt extract agar plates.
- Incubation: Plates are incubated until sufficient mycelial growth is observed.

Extraction and Purification

1. Initial Extraction:

- From Solid Culture: The solid culture medium with fungal biomass is extracted with an organic solvent, typically ethyl acetate (EtOAc).[1][2][3] For instance, the solid culture of *Phomopsis* sp. xz-18 was soaked in a mixture of ethyl acetate, methanol, and acetic acid (80:15:5, v/v/v).[10]
- From Liquid Culture: The fungal broth is typically separated from the mycelia. The broth is then extracted with an appropriate organic solvent.

2. Chromatographic Purification:

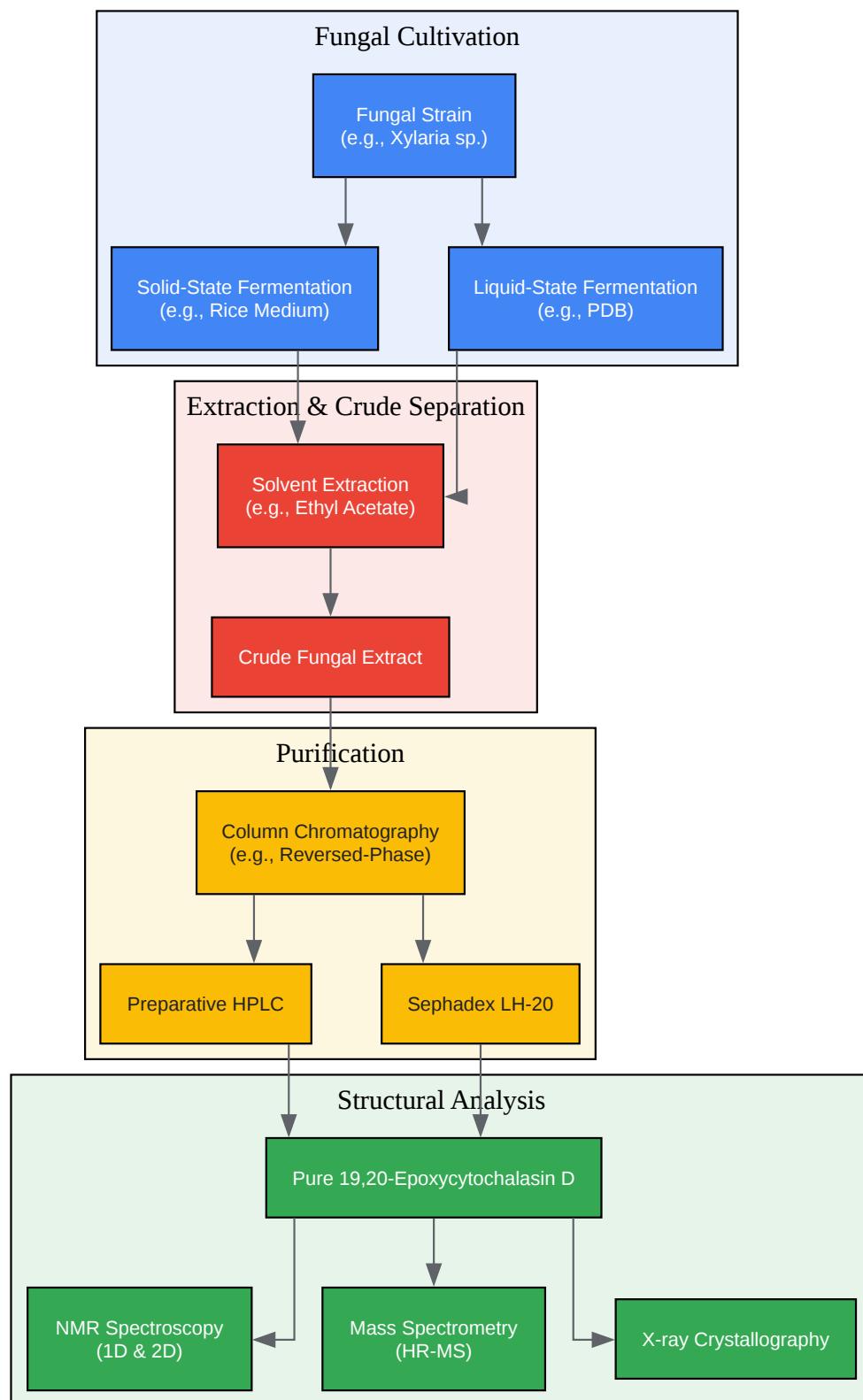
- Initial Fractionation: The crude extract is often subjected to column chromatography for initial fractionation. Reversed-phase column chromatography is a common first step.[10]
- High-Performance Liquid Chromatography (HPLC): Further purification is achieved using preparative HPLC.[3][7][8] A typical mobile phase for cytochalasin separation is a gradient of acetonitrile in water with 0.1% formic acid.[11]
- Sephadex LH-20 Chromatography: This size-exclusion chromatography is used to separate compounds based on their molecular size and is often employed for purifying cytochalasins. [10]

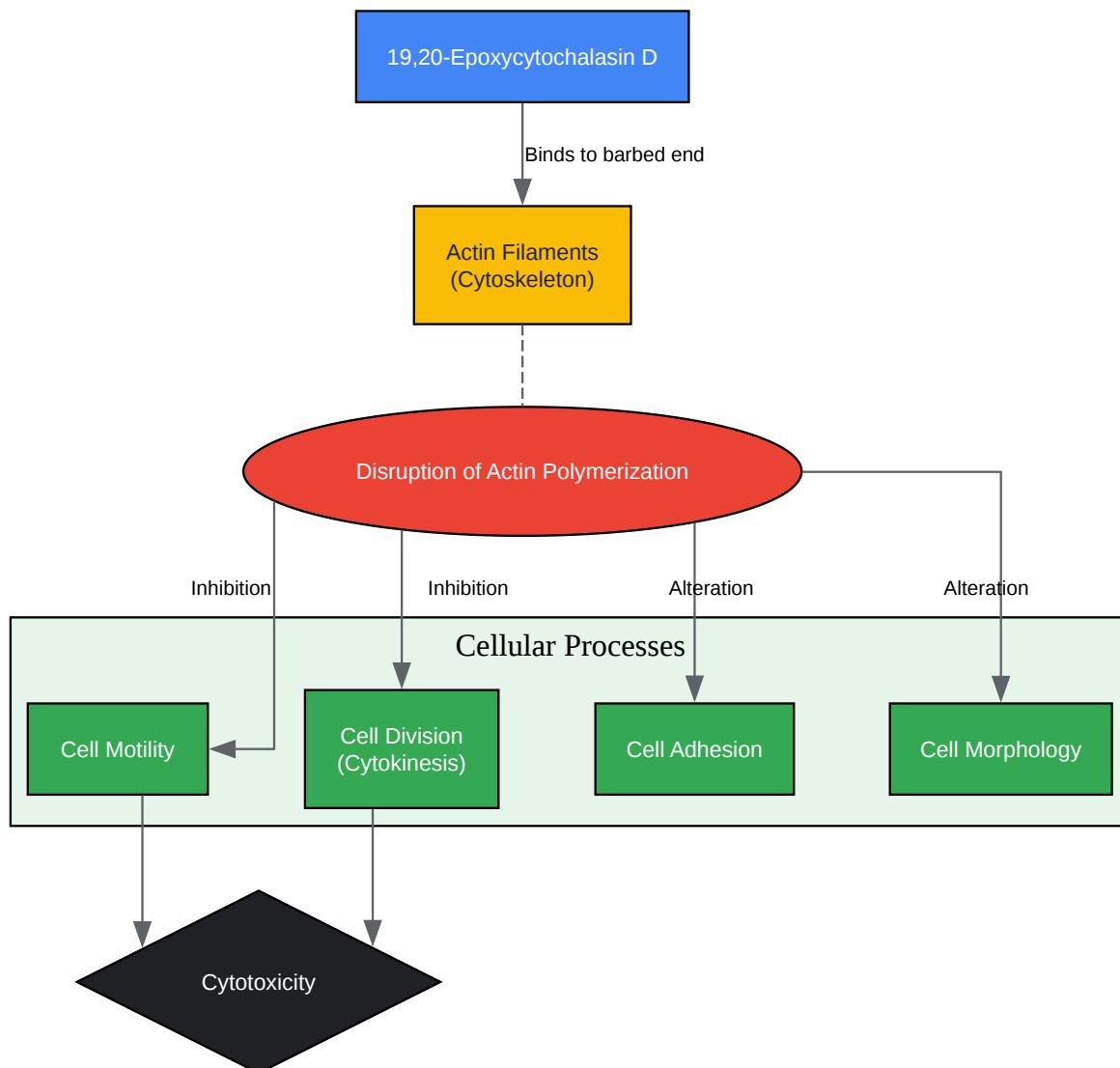
3. Structure Elucidation:

- The purified compound's structure is determined using a combination of spectroscopic techniques, including:
 - High-Resolution Mass Spectrometry (HR-MS): To determine the molecular formula.[1][2][3]
 - 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments to elucidate the detailed chemical structure. [1][2][3]
 - X-ray Diffraction: For determining the absolute configuration of crystalline compounds.[1][2]

Visualizations

The following diagrams illustrate the general workflow for isolating **19,20-Epoxyctochalasin D** and its known mechanism of action.



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